

Application Note: Quantitative Analysis of Apigenin-4'-glucoside by LC-MS/MS

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Compound of Interest

Compound Name: Apigenin-4'-glucoside

Cat. No.: B15055764

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Apigenin, a naturally occurring flavone, and its glycosidic derivatives are of significant interest in the pharmaceutical and nutraceutical industries due to their potential therapeutic properties, including antioxidant, anti-inflammatory, and anticancer effects. **Apigenin-4'-glucoside** is one such derivative where a glucose molecule is attached at the 4'-position of the apigenin backbone. Accurate and sensitive quantification of **Apigenin-4'-glucoside** in various biological matrices is crucial for pharmacokinetic studies, metabolism research, and quality control of herbal products. This application note presents a detailed protocol for the analysis of **Apigenin-4'-glucoside** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly selective and sensitive analytical technique.^{[1][2][3]}

Experimental Protocols

1. Sample Preparation

The choice of sample preparation method depends on the matrix. Below are protocols for plasma/serum and plant extracts.

a) Plasma/Serum Samples (Protein Precipitation)

This method is suitable for the extraction of **Apigenin-4'-glucoside** from biological fluids.

- To 100 μ L of plasma or serum, add 400 μ L of ice-cold acetonitrile (containing an appropriate internal standard, if available).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 80:20 Water:Acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and centrifuge at 12,000 x g for 5 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.^[2]

b) Plant Extracts (Solid Phase Extraction - SPE)

This protocol is designed to clean up and concentrate **Apigenin-4'-glucoside** from complex plant matrices.

- Homogenize 1 g of the dried plant material into a fine powder.
- Extract with 10 mL of 80% methanol in an ultrasonic bath for 30 minutes.
- Centrifuge the extract at 4,000 x g for 15 minutes and collect the supernatant.
- Repeat the extraction process twice more and combine the supernatants.
- Evaporate the solvent under reduced pressure.
- Reconstitute the residue in 5 mL of water.
- Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Load the reconstituted extract onto the SPE cartridge.
- Wash the cartridge with 5 mL of water to remove polar impurities.

- Elute the flavonoids with 5 mL of methanol.
- Evaporate the eluate to dryness and reconstitute in 1 mL of the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Method

The following are typical starting conditions for the LC-MS/MS analysis of **Apigenin-4'-glucoside**. Method optimization is recommended for specific instrumentation and applications.

a) Liquid Chromatography Conditions

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temp.	40°C
Gradient	0-1 min: 20% B, 1-8 min: 20-80% B, 8-9 min: 80% B, 9-10 min: 80-20% B, 10-12 min: 20% B

b) Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion (Q1)	m/z 431.1
Product Ion (Q3)	m/z 269.0
Collision Energy	Optimization required (typically 15-25 eV)
Dwell Time	100 ms
Ion Source Temp.	500°C
Nebulizer Gas	Nitrogen
Curtain Gas	Nitrogen

Note: The precursor ion corresponds to the deprotonated molecule $[M-H]^-$ of **Apigenin-4'-glucoside** ($C_{21}H_{20}O_{10}$, Monoisotopic Mass: 432.1056 g/mol). The product ion corresponds to the apigenin aglycone fragment after the loss of the glucose moiety.[4]

Data Presentation

The following tables represent expected quantitative data for a validated LC-MS/MS method for **Apigenin-4'-glucoside**. These values are illustrative and should be determined experimentally.

Table 1: Linearity and Sensitivity

Analyte	Linear Range (ng/mL)	R ²	LOD (ng/mL)	LOQ (ng/mL)
Apigenin-4'-glucoside	1 - 500	> 0.995	0.3	1.0

Table 2: Accuracy and Precision

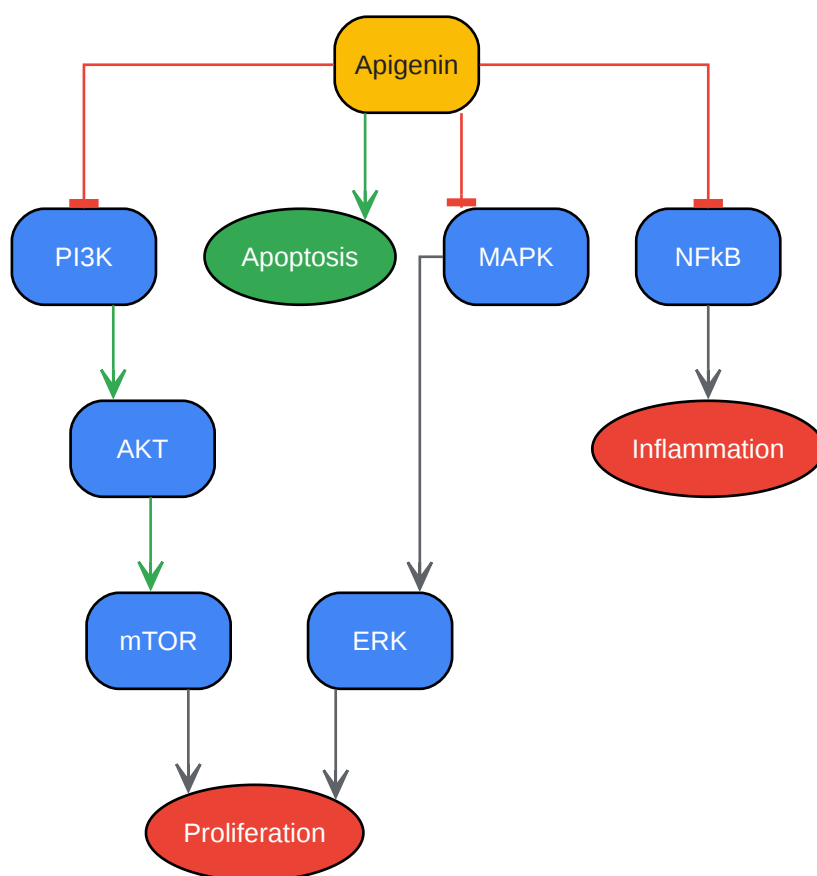
Spiked Conc. (ng/mL)	Measured Conc. (Mean \pm SD, n=5)	Accuracy (%)	Precision (RSD, %)
5	4.9 \pm 0.3	98.0	6.1
50	51.2 \pm 2.5	102.4	4.9
250	245.5 \pm 10.1	98.2	4.1

Table 3: Recovery

Matrix	Spiked Conc. (ng/mL)	Recovery (%)
Plasma	10	91.5
Plant Extract	50	88.2

Mandatory Visualization

Experimental Workflow Diagram



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